

Comparative Data: Octacosane vs. CA-PA Eutectic Mixture

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Compound Focus: Octacosane

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The table below summarizes the key properties of these two PCMs, drawing from experimental results in the search results.

Property	Octacosane (n-alkane)	Capric-Palmitic Acid (CA-PA) Eutectic (76.5/23.5 wt.%)	Significance
Melting Temp.	51.3°C - 61.4°C [1] [2] [3]	21.85°C [4] [5]	Determines operational temperature range.
Freezing Temp.	~51.3°C (with supercooling potential) [1]	22.15°C [4]	Critical for applications requiring heat release.
Latent Heat (Melting)	144 - 245 J/g [1] [3]	171.22 J/g [4]	Indicates heat storage capacity per unit mass.
Chemical Type	Paraffin (n-alkane) [1]	Fatty Acid [4] [5]	Affects compatibility, safety, and cost.
Key Advantage	Very high latent heat; well-studied for thermal storage [1] [3].	Near-room-temperature operation; low supercooling [6] [4].	Suitability for specific use cases.

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Key Challenge	High melting point limits low-temp use; can exhibit supercooling [7] [1].	Low thermal conductivity; requires shape-stabilization to prevent leakage [6] [5].	Informs need for material encapsulation or compositing.

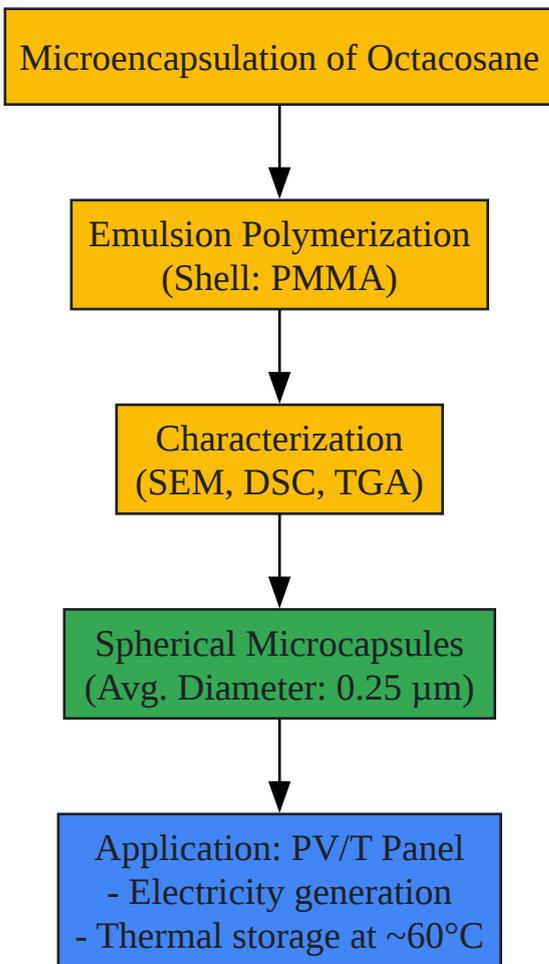
Detailed Characteristics and Experimental Insights

Octacosane (C₂₈H₅₈)

Octacosane is a linear-chain hydrocarbon paraffin known for its high latent heat and stability.

- **Thermal Performance:** Its high melting point and latent heat make it suitable for medium-to-high temperature thermal energy storage. One study reported a microencapsulated form with a latent heat of 144 J/g and excellent reliability after thermal cycling [1]. High-accuracy calorimetry studies confirm its position as a high-performance PCM within the n-alkane series [3].
- **Common Applications:**
 - **Solar Thermal Energy Storage:** For systems requiring storage at temperatures around 50-60°C [1] [2].
 - **Photovoltaic/Thermal (PV/T) Panels:** Used to cool PV cells and store excess thermal energy [2].

The following diagram illustrates a common method for creating stable, functional forms of **octacosane** and its subsequent application.



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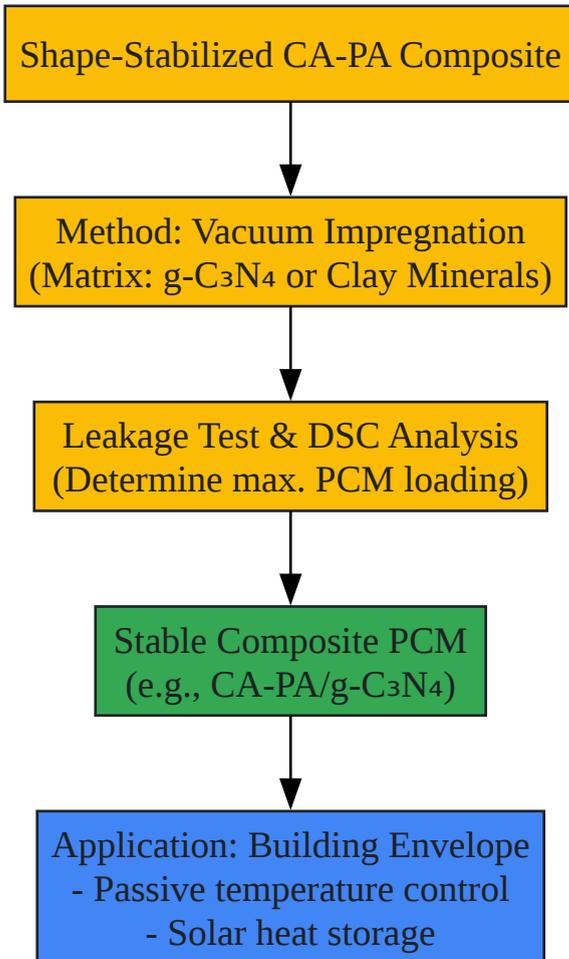
Capric-Palmitic Acid (CA-PA) Eutectic Mixture

This binary organic mixture is favored for low-temperature applications due to its melting point being close to room temperature.

- **Thermal Performance:** The eutectic mixture minimizes the individual high melting points of its components, creating a PCM ideal for human comfort range applications. It demonstrates low supercooling and good long-term thermal reliability after repeated cycling [4].
- **Form-Stabilization:** A key research area involves preventing liquid leakage. Studies successfully stabilize CA-PA within porous materials like **graphitic carbon nitride (g-C₃N₄)** and various **clay minerals** (e.g., diatomite, vermiculite). These composites enhance thermal conductivity and prevent leakage, with latent heat values dependent on the PCM loading (e.g., up to 112.3 kJ/kg for a 80 wt% loading in g-C₃N₄) [6] [5].
- **Common Applications:**

- **Building Temperature Regulation:** Integrated into walls for passive cooling and heating [5].
- **Low-Temperature Thermal Energy Storage:** For solar thermal applications targeting human comfort [6] [4].

The workflow for developing a shape-stabilized CA-PA composite is summarized below.



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Application Selection Guide

Your choice between these PCMs should be primarily driven by the target temperature of your application.

- **Choose Octacosane** if your application involves higher temperatures (**above 50°C**), such as industrial waste heat recovery, concentrated solar power, or high-temperature PV/T cooling, where its superior latent heat can be fully utilized.

- **Choose the CA-PA Eutectic if** your application requires operation in the **room-temperature range (around 22°C)**, such as for maintaining thermal comfort in buildings, greenhouse temperature control, or low-grade solar thermal storage.

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